

# Dodecafluorosuberic acid molecular weight and formula.

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## Compound of Interest

Compound Name: Dodecafluorosuberic acid

Cat. No.: B1300037

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## In-Depth Technical Guide: Dodecafluorosuberic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the fundamental molecular properties of **dodecafluorosuberic acid**. The information is intended to support research and development activities where this compound is of interest.

### Core Molecular Data

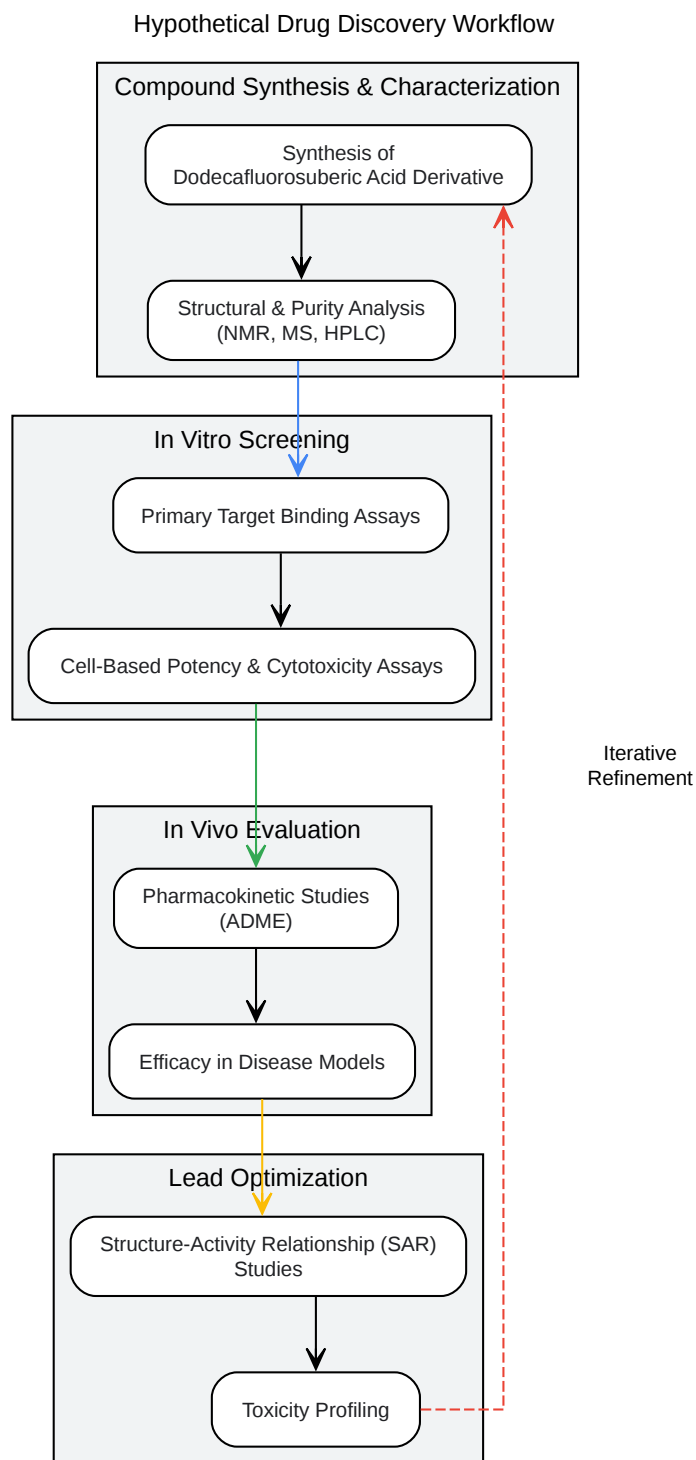
**Dodecafluorosuberic acid** is a fluorinated carboxylic acid. Its key quantitative data are summarized below for ease of reference and comparison.

Property	Value	Citations
Molecular Formula	$C_8H_2F_{12}O_4$	[1][2][3]
Molecular Weight	390.08 g/mol	[1][2][3]
CAS Number	678-45-5	[1][2]
Synonyms	Perfluorosuberic Acid, Dodecafluoro-1,8-octanedioic Acid	[2][4]

## Experimental Protocols and Signaling Pathways

Currently, detailed publicly available experimental protocols specifically for the synthesis or application of **dodecafluorosuberic acid** are not readily found in general scientific literature searches. Similarly, no specific signaling pathways that are directly modulated by or involve **dodecafluorosuberic acid** have been identified in the performed searches.

The development and characterization of fluorinated compounds in drug discovery often follow a generalized workflow. The following diagram illustrates a hypothetical, high-level workflow for the investigation of a novel fluorinated compound in a drug development context.



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Caption: A generalized workflow for drug discovery.

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## References

- 1. Organic Syntheses Procedure [orgsyn.org]
- 2. Organic Syntheses Procedure [orgsyn.org]
- 3. Organic Syntheses Procedure [orgsyn.org]
- 4. The DSF Family of Cell–Cell Signals: An Expanding Class of Bacterial Virulence Regulators - PMC [pmc.ncbi.nlm.nih.gov]
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